

Personal protective equipment for handling 7-Chloro-2-vinylquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Chloro-2-vinylquinoline

Cat. No.: B065175

[Get Quote](#)

Essential Safety and Handling Guide for 7-Chloro-2-vinylquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **7-Chloro-2-vinylquinoline** (CAS No. 177748-00-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

I. Compound Identification and Properties

A summary of the key physical and chemical properties of **7-Chloro-2-vinylquinoline** is provided below. While comprehensive toxicological data is not available, the compound should be handled with care as a potentially hazardous substance.

Property	Value
Molecular Formula	C ₁₁ H ₈ ClN
Molecular Weight	189.64 g/mol [1][2]
CAS Number	177748-00-4[1][2][3][4]
Appearance	Data not available
Solubility	Insoluble in water[5]
Boiling Point	Data not available
Melting Point	Data not available

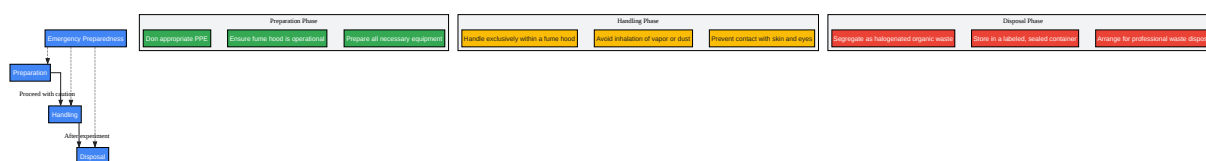
II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **7-Chloro-2-vinylquinoline** to prevent exposure.

PPE Category	Specific Requirements
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US)[4]. A face shield should be used if there is a splash hazard.
Skin Protection	Wear fire/flammable resistant and impervious clothing[4]. A lab coat is required. Nitrile gloves should be worn to prevent skin contact.
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

III. Operational Plan: Handling and Disposal

A systematic approach to handling and disposing of **7-Chloro-2-vinylquinoline** is crucial for safety. The following workflow outlines the necessary steps from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **7-Chloro-2-vinylquinoline**.

Step-by-Step Handling Protocol:

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary glassware and equipment to minimize movement of the chemical.
- Handling:

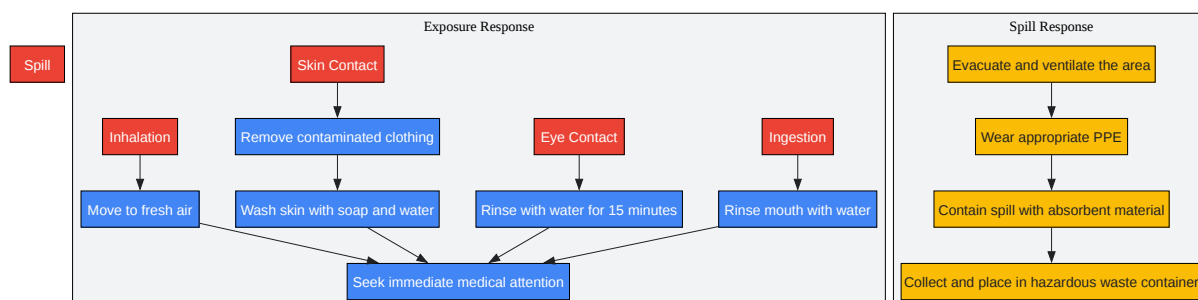
- All handling of **7-Chloro-2-vinylquinoline** must be conducted within a certified chemical fume hood to prevent inhalation of any vapors or dust.
- Avoid direct contact with the substance. Use appropriate tools for transfer.
- Keep the container tightly closed when not in use.
- Storage:
 - Store the container in a dry, cool, and well-ventilated place^[1].
 - Keep away from strong oxidizing agents.

Disposal Plan:

- Waste Segregation: As a chlorinated organic compound, **7-Chloro-2-vinylquinoline** waste must be collected separately in a designated "Halogenated Organic Waste" container^[6]. Do not mix with non-halogenated waste.
- Containerization: Use a clearly labeled, leak-proof container for waste collection.
- Professional Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed chemical waste disposal company. Do not dispose of down the drain^[6].

IV. Emergency Procedures

In the event of an emergency, follow these procedures immediately.



[Click to download full resolution via product page](#)

Caption: Emergency Response for **7-Chloro-2-vinylquinoline**.

First-Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical advice/attention[7].
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[7].
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.

Spill Response:

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.
- Containment and Cleanup: Collect the spilled material and arrange for disposal. Do not let the product enter drains.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7-Chloro-2-vinylquinoline | C₁₁H₈ClN | CID 10702820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. 7-CHLORO-2-VINYLQUINOLINE | 177748-00-4 [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. Laboratory chemical waste [watercorporation.com.au]
- 6. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 7. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 7-Chloro-2-vinylquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b065175#personal-protective-equipment-for-handling-7-chloro-2-vinylquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com